

Peer-reviewed publications validating BioNTech's core technology

Author: BenchChem Technical Support Team. **Date:** April 2026

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BioNTech's mRNA Technology: A Comparative Guide for Researchers

This guide provides an objective comparison of BioNTech's core mRNA technology, validated through peer-reviewed publications, against other vaccine platforms. Experimental data, detailed methodologies, and visual representations of key biological and experimental processes are presented to support researchers, scientists, and drug development professionals in their understanding of this pivotal technology.

Performance Comparison of COVID-19 Vaccines

BioNTech's BNT162b2 (Pfizer-BioNTech) vaccine has demonstrated high efficacy and robust immunogenicity in preventing COVID-19. The following tables summarize key performance metrics from seminal clinical trials and comparative studies, putting BioNTech's mRNA platform in context with other major vaccine technologies.

Table 1: Vaccine Efficacy

Vaccine (Technology)	Phase 3 Trial Efficacy (against symptomatic infection)	Population	Publication
BNT162b2 (BioNTech/Pfizer) (mRNA)	95% [1] [2]	Adults ≥16 years	Polack F.P. et al., NEJM, 2020
mRNA-1273 (Moderna) (mRNA)	94.1% [2] [3]	Adults ≥18 years	Baden L.R. et al., NEJM, 2021
Ad26.COV2.S (Janssen) (Viral Vector)	66.9%	Adults ≥18 years	Sadoff J. et al., NEJM, 2021
ChAdOx1 nCoV-19 (AstraZeneca) (Viral Vector)	70.4%	Adults ≥18 years	Voysey M. et al., The Lancet, 2021

Table 2: Comparative Immunogenicity - Antibody Responses

Vaccine	Antibody Levels (Geometric Mean Titer/Concentration)	Assay	Timepoint	Publication
BNT162b2 (BioNTech/Pfizer)	Neutralizing Ab GMT: 1081	Pseudovirus Neutralization Assay	Day 57	Falsey A.R. et al., NEJM, 2021
mRNA-1273 (Moderna)	Binding Ab GMC: 316,448 AU/mL[4]	ELISA	Day 57	Gilbert P.B. et al., Science, 2021[4]
Ad26.COV2.S (Janssen)	Lower antibody concentrations than mRNA vaccines[5]	ELISA & Neutralization Assay	Post-vaccination	Bergwerk M. et al., NEJM, 2021[5]

GMT: Geometric Mean Titer; GMC: Geometric Mean Concentration; AU: Arbitrary Units; Ab: Antibody

Table 3: Comparative Immunogenicity - T-Cell Responses

Vaccine	T-Cell Response Characteristics	Assay	Publication
BNT162b2 (BioNTech/Pfizer)	Robust CD4+ and CD8+ T-cell responses detected. [6]	ELISpot, Flow Cytometry	Sahin U. et al., Nature, 2021
mRNA-1273 (Moderna)	Higher bulk and cytotoxic T-cell responses compared to Ad26.COV2.S. [5]	ELISpot, Intracellular Cytokine Staining	Anderson E.J. et al., NEJM, 2020 [5]
Ad26.COV2.S (Janssen)	Weaker T-cell responses compared to mRNA vaccines. [5]	ELISpot, Intracellular Cytokine Staining	Barouch D.H. et al., NEJM, 2021 [5]

Key Experimental Protocols

The validation of BioNTech's mRNA technology relies on standardized and rigorous experimental assays to measure immune responses. Below are detailed methodologies for the key experiments cited in the peer-reviewed literature.

Enzyme-Linked Immunosorbent Assay (ELISA) for Antibody Detection

Objective: To quantify the concentration of SARS-CoV-2 specific antibodies in patient serum or plasma.

Methodology:

- **Plate Coating:** 96-well microtiter plates are coated with a recombinant SARS-CoV-2 spike protein (or a specific domain like the Receptor Binding Domain - RBD) and incubated overnight at 4°C.
- **Washing:** Plates are washed with a wash buffer (e.g., PBS with 0.05% Tween-20) to remove unbound antigen.

- **Blocking:** A blocking buffer (e.g., PBS with 5% non-fat milk or bovine serum albumin) is added to each well and incubated for 1-2 hours at room temperature to prevent non-specific binding.
- **Sample Incubation:** Serum or plasma samples, serially diluted in blocking buffer, are added to the wells and incubated for 1-2 hours at room temperature. A standard curve using a known concentration of a specific antibody is also included.
- **Washing:** Plates are washed to remove unbound antibodies.
- **Secondary Antibody Incubation:** A secondary antibody conjugated to an enzyme (e.g., horseradish peroxidase - HRP) that recognizes human IgG is added to each well and incubated for 1 hour at room temperature.
- **Washing:** Plates are washed to remove the unbound secondary antibody.
- **Substrate Addition:** A chromogenic substrate (e.g., TMB - 3,3',5,5'-tetramethylbenzidine) is added to each well. The HRP enzyme catalyzes a reaction that produces a colored product.
- **Reaction Stoppage:** A stop solution (e.g., sulfuric acid) is added to each well to quench the reaction.
- **Data Acquisition:** The optical density (absorbance) of each well is measured using a microplate reader at a specific wavelength (e.g., 450 nm).
- **Data Analysis:** The concentration of antibodies in the samples is determined by interpolating their absorbance values against the standard curve.

SARS-CoV-2 Neutralizing Antibody Assay

Objective: To determine the functional ability of antibodies in a serum sample to block the entry of SARS-CoV-2 into host cells.

Methodology:

- **Cell Seeding:** Host cells that are susceptible to SARS-CoV-2 infection (e.g., Vero E6 cells) are seeded in 96-well plates and cultured to form a monolayer.

- **Serum Dilution:** Patient serum samples are serially diluted.
- **Virus-Serum Incubation:** The diluted serum is incubated with a known amount of live SARS-CoV-2 or a pseudovirus expressing the SARS-CoV-2 spike protein for 1-2 hours at 37°C. This allows any neutralizing antibodies present in the serum to bind to the virus.
- **Infection:** The serum-virus mixture is then added to the monolayer of host cells and incubated for a period of time (e.g., 48-72 hours) to allow for viral entry and replication in the absence of neutralizing antibodies.
- **Assessment of Viral Infection:** The extent of viral infection is quantified. This can be done in several ways:
 - **Plaque Reduction Neutralization Test (PRNT):** The number of viral plaques (areas of cell death) is counted.
 - **Microneutralization Assay:** The cytopathic effect (CPE) is visually scored, or cell viability is measured using a colorimetric assay (e.g., MTT).
 - **Reporter Virus Assay:** If a pseudovirus carrying a reporter gene (e.g., luciferase or GFP) is used, the reporter signal is measured.
- **Data Analysis:** The neutralizing antibody titer is determined as the highest serum dilution that results in a significant reduction (typically 50% or 90%) in viral infection compared to control wells with no serum.

T-Cell Response Measurement (ELISpot Assay)

Objective: To quantify the number of antigen-specific T-cells that secrete a particular cytokine (e.g., IFN- γ) upon stimulation.

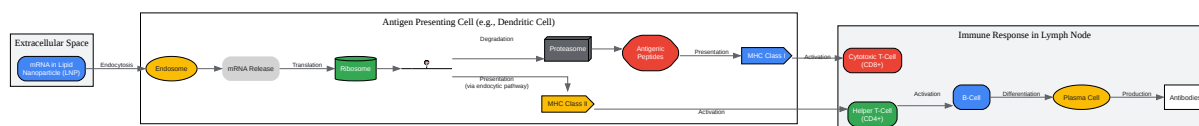
Methodology:

- **Plate Coating:** An ELISpot plate is coated with a capture antibody specific for the cytokine of interest (e.g., anti-IFN- γ antibody).
- **Cell Isolation:** Peripheral blood mononuclear cells (PBMCs) are isolated from patient blood samples.

- **Cell Stimulation:** The PBMCs are added to the coated wells and stimulated with pools of peptides derived from the SARS-CoV-2 spike protein. Control wells with no peptide (negative control) and a mitogen (positive control) are also included. The plate is incubated for 18-24 hours at 37°C.
- **Cell Removal:** The cells are washed away, leaving the secreted cytokines bound to the capture antibodies on the plate.
- **Detection Antibody Incubation:** A biotinylated detection antibody that recognizes a different epitope of the target cytokine is added to the wells and incubated.
- **Enzyme Conjugate Incubation:** An enzyme-conjugated streptavidin (e.g., streptavidin-HRP) is added, which binds to the biotinylated detection antibody.
- **Substrate Addition:** A substrate is added that precipitates at the site of the enzyme, forming a colored spot. Each spot represents a single cytokine-secreting cell.
- **Spot Counting:** The plate is dried, and the spots in each well are counted using an automated ELISpot reader.
- **Data Analysis:** The number of antigen-specific T-cells is expressed as spot-forming units (SFU) per million PBMCs after subtracting the background from the negative control wells.

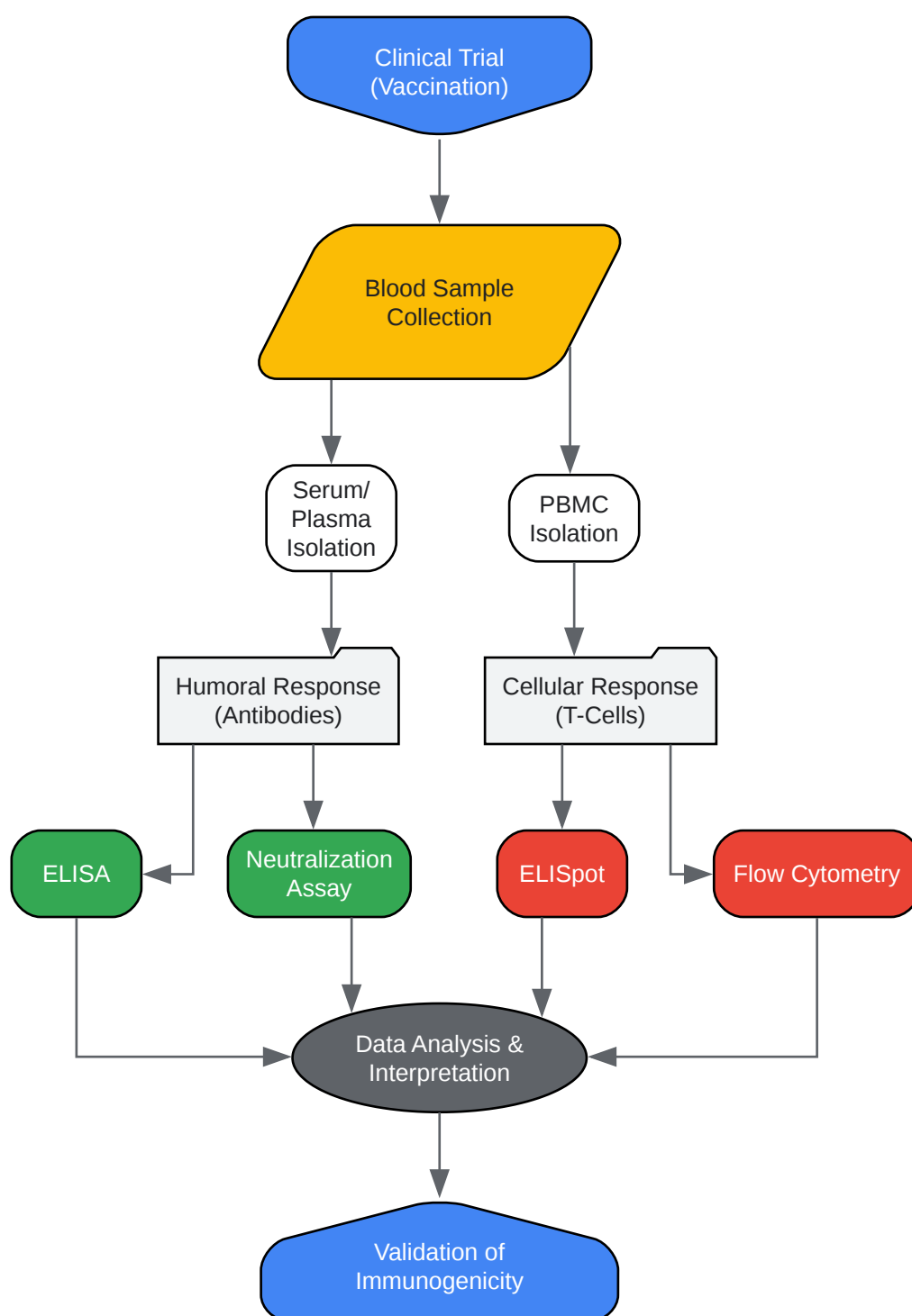
Visualizing the Science Behind BioNTech's mRNA Technology

The following diagrams illustrate the fundamental signaling pathway of BioNTech's mRNA vaccine and a typical experimental workflow for its validation.



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Caption: Mechanism of action for an mRNA vaccine.



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Caption: Experimental workflow for immunogenicity assessment.

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- To cite this document: BenchChem. [Peer-reviewed publications validating BioNTech's core technology]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15619725/docs#peer-reviewed-publications-validating-biontech-s-core-technology>]

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